

Crocin 5: A Technical Overview of its Chemical Identity and Biological Context

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Crocin 5**, a specific member of the crocin family of carotenoid compounds. While research on individual crocins is expanding, much of the existing literature focuses on "crocin" as a general extract or on the most abundant analogue, α -crocin. This document summarizes the known chemical identifiers for **Crocin 5** and situates it within the broader context of experimental protocols and signaling pathways established for the crocin family.

Chemical Identity of Crocin 5

Crocin 5 is a distinct chemical entity with its own unique identifiers that differentiate it from other crocin analogues.

Table 1: Chemical Identifiers for Crocin 5



Identifier	Value	Source
CAS Number	174916-30-4	[1]
PubChem CID	100956919	[1][2]
Molecular Formula	C22H26O9	[1][2]
Molecular Weight	434.4 g/mol	[2]
IUPAC Name	(2E,4E,6E,8E,10E,12E,14E)-1 6-oxo-16- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyhexadeca- 2,4,6,8,10,12,14-heptaenoic acid	[2]
SMILES	C([C@@H]1INVALID-LINK OC(=O)/C=C/C=C/C=C/C =C/C=C/C=C/C(=O)O)O)O">C @HO)O	[2]
InChI	InChI=1S/C22H26O9/c23-15- 16-19(27)20(28)21(29)22(30- 16)31-18(26)14-12-10-8-6-4-2- 1-3-5-7-9-11-13-17(24)25/h1- 14,16,19-23,27-29H,15H2, (H,24,25)/b2-1+,5-3+,6-4+,9- 7+,10-8+,13-11+,14- 12+/t16-,19-,20+,21-,22+/m1/s	[2]
InChlKey	CAQFFFVKIWJMFU- VLKFUWSTSA-N	[2]

Experimental Protocols for Crocins







Disclaimer: The following experimental protocols are described for the general class of crocins, as specific methodologies for the isolation and analysis of **Crocin 5** are not extensively detailed in the current scientific literature. These methods provide a foundational approach that can be adapted for the study of **Crocin 5**.

The isolation and quantification of crocins from their natural source, primarily the stigmas of Crocus sativus L. (saffron), are critical for research and drug development.

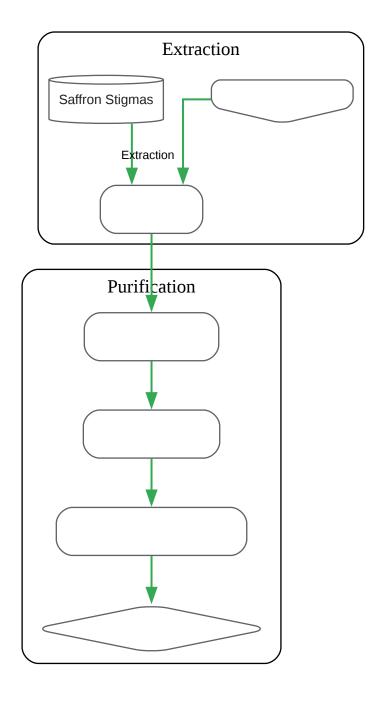
Extraction and Purification

A common method for the extraction and purification of total crocins involves crystallization.

Methodology:

- Extraction: Saffron stigmas are extracted with 80% ethanol, which has been identified as an effective solvent.[3][4][5]
- Crystallization (First Step): The extract is subjected to crystallization in 80% ethanol. This initial step yields crocin crystals of moderate purity.[3][4][5]
- Recrystallization (Second Step): To enhance purity, the crystals from the first step are redissolved and recrystallized. Performing the second crystallization at a controlled temperature, such as -5°C, has been shown to yield crystals with a purity exceeding 97%.[3]
 [4]





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Figure 1: Experimental workflow for extraction and purification of crocins.

Analytical Quantification

High-Performance Liquid Chromatography (HPLC) is the gold standard for the separation and quantification of individual crocin analogues.

Methodology:



- Sample Preparation: A known weight of the saffron sample is extracted with a suitable solvent, typically a methanol/water mixture. The extract is then filtered before injection into the HPLC system.[6]
- Chromatographic Separation: A C18 reversed-phase column is commonly used for separation.[6][7] A gradient elution with a mobile phase consisting of acidified water and an organic solvent like acetonitrile allows for the resolution of different crocins.[6][7]
- Detection: Crocins are detected using a UV-Vis or Diode-Array Detector (DAD) at their maximum absorbance wavelength, which is approximately 440 nm.[6]
- Quantification: The concentration of each crocin is determined by comparing its peak area to that of a certified reference standard.

Signaling Pathways Modulated by Crocins

Disclaimer: The signaling pathways described below have been elucidated for "crocin" or "crocetin" and may not be directly attributable to **Crocin 5** without further specific investigation. However, they represent the current understanding of the molecular mechanisms of this class of compounds.

Crocins have been shown to exert a range of biological activities, including anticancer effects, by modulating key intracellular signaling pathways.

Anticancer Activity and the PI3K/Akt/mTOR Pathway

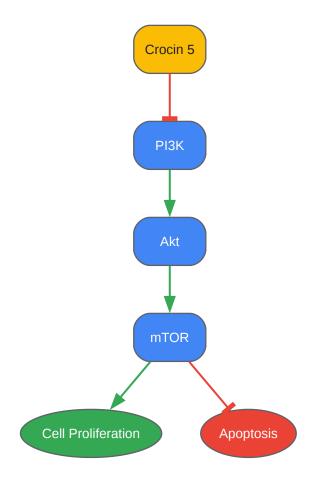
One of the well-documented mechanisms of crocin's anticancer activity is through the inhibition of the PI3K/Akt/mTOR signaling pathway. This pathway is a central regulator of cell proliferation, survival, and growth, and its dysregulation is a hallmark of many cancers.

Mechanism of Action:

- Inhibition of PI3K: Crocin has been suggested to inhibit Phosphatidylinositol 3-kinase (PI3K),
 a key upstream activator of the pathway.
- Suppression of Akt Phosphorylation: By inhibiting PI3K, crocin prevents the phosphorylation and activation of Akt (also known as Protein Kinase B).



- Downregulation of mTOR: The deactivation of Akt leads to the subsequent downregulation of the mammalian target of rapamycin (mTOR), a critical downstream effector that promotes protein synthesis and cell growth.
- Induction of Apoptosis: The overall inhibition of the PI3K/Akt/mTOR pathway by crocin can lead to the induction of apoptosis (programmed cell death) in cancer cells.[1][8][9]



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Figure 2: Proposed signaling pathway for the anticancer effect of crocins.

Conclusion

Crocin 5 is a specific carotenoid with defined chemical properties. While a significant body of research exists for the broader class of crocins, further studies are needed to elucidate the specific biological activities, experimental protocols, and signaling pathway interactions of **Crocin 5**. The information presented in this guide serves as a foundation for researchers and



drug development professionals to design and execute targeted investigations into this promising natural compound.

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